

Cost-benefit analysis of O-(4-Nitrobenzoyl)hydroxylamine in synthesis

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Compound of Interest

Compound Name: O-(4-Nitrobenzoyl)hydroxylamine

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A Comparative Guide to O-(4-Nitrobenzoyl)hydroxylamine in Synthesis

For Researchers, Scientists, and Drug Development Professionals

O-(4-Nitrobenzoyl)hydroxylamine (NBHA) has emerged as a significant reagent in organic synthesis, particularly for electrophilic amination. This guide provides a comprehensive cost-benefit analysis of NBHA, comparing its performance with alternative reagents, supported by experimental data and detailed protocols.

Executive Summary

O-(4-Nitrobenzoyl)hydroxylamine is a versatile and effective electrophilic aminating agent used in a variety of synthetic transformations, including the N-amination of heterocycles.^[1] Its benefits include high reactivity, often leading to superior yields compared to other methods, and its relative stability as a crystalline solid.^[1] However, considerations regarding its cost and safety profile are crucial for its practical application in research and development. This guide presents a balanced overview to aid in the selection of the most appropriate synthetic strategy.

Cost-Benefit Analysis

The choice of a reagent in synthesis is a balance between cost, efficiency, and safety. The following table summarizes these aspects for NBHA and its common alternatives.

Reagent	Typical Cost (per gram)	Key Benefits	Key Drawbacks
O-(4-Nitrobenzoyl)hydroxylamine (NBHA)	~\$104 for 1g	High yields in N-amination (45-95%) [1], Stable crystalline solid at 0°C for months[1]	Higher cost compared to some alternatives, Potential skin sensitizer[2]
O-Mesitylenesulfonylhydroxylamine (MSH)	~\$50 - \$70	Effective aminating agent	Potentially lower yields compared to NBHA in specific reactions[1]
(2,4-Dinitrophenyl)hydroxylamine (DNPHA)	~\$30 - \$50	Commercially available and relatively inexpensive	Can be less effective for certain aminations[3]
Hydroxylamine-O-sulfonic acid (HOSA)	~\$20 - \$40	Inexpensive and readily available	Can have a faster rate of hydrolysis than amination in alkaline solutions[4]
O-Tosylhydroxylamine (THA)	~\$40 - \$60	Effective for N-amination of electron-rich heterocycles[4]	Costlier than HOSA

Note: Costs are approximate and can vary based on supplier, purity, and quantity.

Performance Comparison: N-Amination of 2-Oxazolidinones

A pivotal study highlights the superior performance of NBHA in the N-amination of 2-oxazolidinones, a key transformation in the synthesis of various biologically active molecules.

Aminating Agent	Yield (%)
O-(4-Nitrobenzoyl)hydroxylamine (NBHA)	45 - 95 ^[1]
O-Mesitylenesulfonylhydroxylamine (MSH)	Lower than NBHA (specific data not available) ^[1]

This data indicates that for this specific application, NBHA offers a significant advantage in terms of yield, which can be a critical factor in multi-step syntheses.

Experimental Protocols

Synthesis of O-(4-Nitrobenzoyl)hydroxylamine

The most common laboratory-scale synthesis of NBHA involves the reaction of 4-nitrobenzoyl chloride with hydroxylamine hydrochloride.^[1]

Materials:

- 4-nitrobenzoyl chloride
- Hydroxylamine hydrochloride
- Triethylamine
- Dichloromethane

Procedure:

- Dissolve hydroxylamine hydrochloride in dichloromethane.
- Add triethylamine to the solution to generate free hydroxylamine.
- Slowly add a solution of 4-nitrobenzoyl chloride in dichloromethane to the reaction mixture at a controlled temperature.
- Stir the reaction mixture until completion (monitored by TLC).
- Wash the reaction mixture with water and brine.

- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Recrystallize the crude product to obtain pure **O-(4-Nitrobenzoyl)hydroxylamine**.

General Procedure for N-Amination of 2-Oxazolidinones using NBHA

Materials:

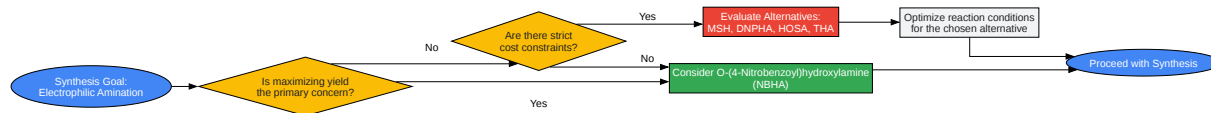
- 2-Oxazolidinone substrate
- **O-(4-Nitrobenzoyl)hydroxylamine** (NBHA)
- Suitable base (e.g., potassium carbonate)
- Anhydrous solvent (e.g., acetonitrile)

Procedure:

- To a solution of the 2-oxazolidinone in the anhydrous solvent, add the base.
- Add **O-(4-Nitrobenzoyl)hydroxylamine** to the mixture.
- Stir the reaction at the appropriate temperature until the starting material is consumed (monitored by TLC).
- Quench the reaction with water and extract the product with a suitable organic solvent.
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo.
- Purify the crude product by column chromatography.

Logical Workflow for Reagent Selection

The decision to use NBHA or an alternative can be guided by several factors. The following diagram illustrates a logical workflow for this selection process.

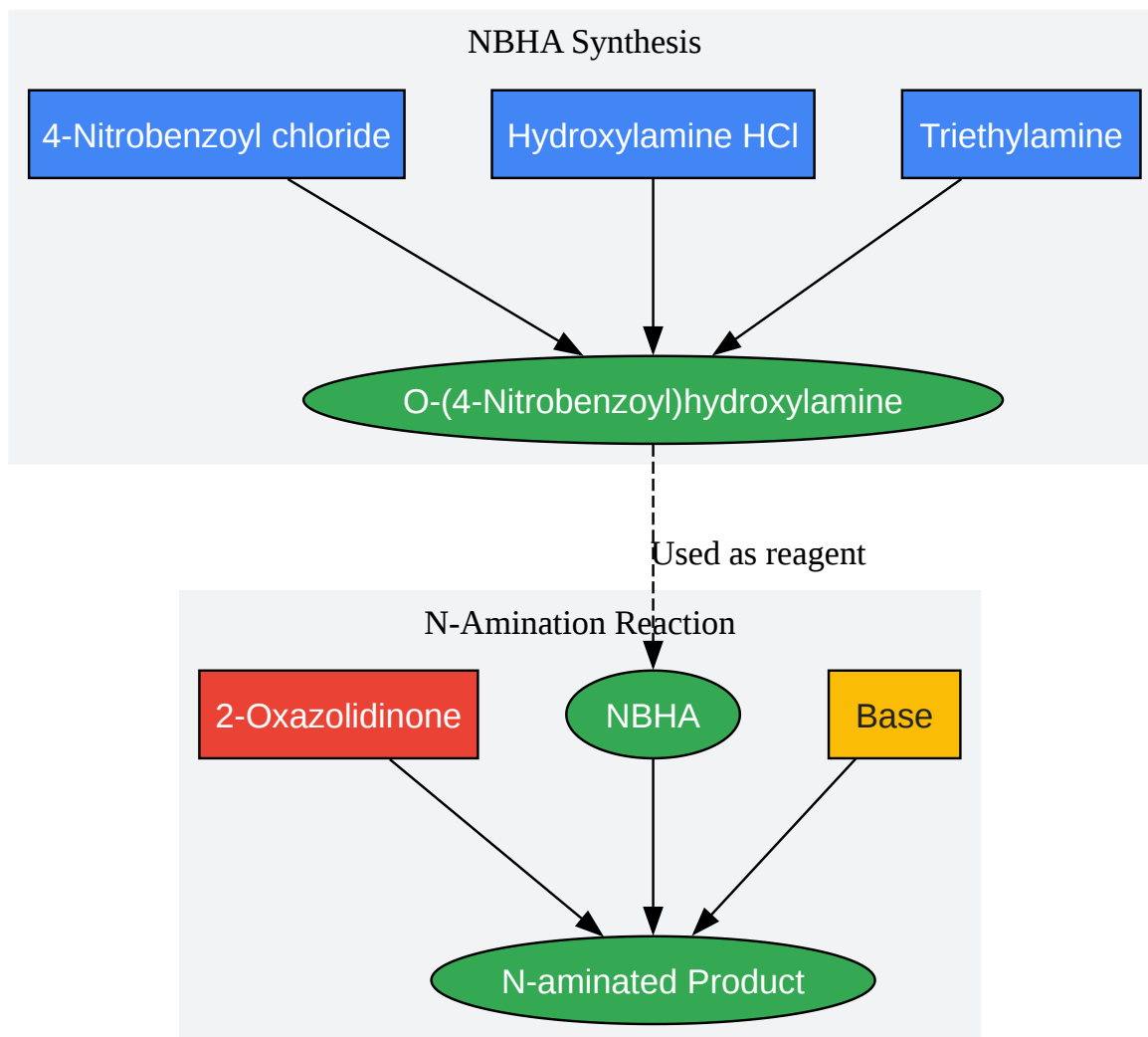


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Caption: Decision workflow for selecting an aminating agent.

Synthesis and Reaction Pathway

The synthesis of NBHA and its subsequent use in an N-amination reaction can be visualized as a two-step process.



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Caption: Synthesis of NBHA and its application in N-amination.

Safety Considerations

O-(4-Nitrobenzoyl)hydroxylamine is classified as a skin sensitizer and requires careful handling.[2] Appropriate personal protective equipment (PPE), including gloves and safety goggles, should be worn at all times.[5] It is a combustible solid and should be stored in a cool, dry, and well-ventilated area away from strong oxidizing agents and strong bases.[6] In case of skin contact, the affected area should be rinsed immediately with plenty of water.[5]

Conclusion

O-(4-Nitrobenzoyl)hydroxylamine is a highly effective reagent for electrophilic amination, often providing superior yields compared to its alternatives. While its cost may be higher, the potential for increased product yield can justify its use, particularly in complex syntheses where maximizing material throughput is critical. A thorough evaluation of the specific reaction, cost constraints, and safety protocols is essential for making an informed decision. This guide provides the necessary data and frameworks to assist researchers in this evaluation process.

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